

Comparative Efficacy of Ferroptosis-IN-6 and RSL3 in Inducing Ferroptosis

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Compound of Interest

Compound Name: *Ferroptosis-IN-6*

Cat. No.: *B12388361*

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This guide provides a detailed comparison of the efficacy of two ferroptosis-inducing compounds: the well-characterized RSL3 and **Ferroptosis-IN-6**. While extensive data is available for RSL3, information regarding **Ferroptosis-IN-6** is not readily available in the public domain. This document presents a comprehensive overview of RSL3's performance, supported by experimental data, and offers a framework for the comparative evaluation of **Ferroptosis-IN-6** once data becomes accessible.

Mechanism of Action

RSL3 is a potent and specific inhibitor of Glutathione Peroxidase 4 (GPX4).^{[1][2][3][4][5][6]} GPX4 is a crucial enzyme that detoxifies lipid peroxides, thereby protecting cells from oxidative damage.^{[2][4][5][6]} By directly binding to and inactivating GPX4, RSL3 leads to the accumulation of lipid reactive oxygen species (ROS), which ultimately triggers iron-dependent cell death known as ferroptosis.^{[1][2][3][4][5][6]} The action of RSL3 is independent of glutathione depletion.^[3]

Ferroptosis-IN-6's mechanism of action is not described in the available search results. For a comprehensive comparison, experimental validation of its molecular target and downstream effects on the ferroptosis pathway is required.

Signaling Pathway of RSL3-Induced Ferroptosis

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- To cite this document: BenchChem. [Comparative Efficacy of Ferroptosis-IN-6 and RSL3 in Inducing Ferroptosis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388361#comparing-the-efficacy-of-ferroptosis-in-6-and-rsl3]

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